

# Sophoracarpan A: A Technical Guide on its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sophoracarpan A

Cat. No.: B12309328

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Sophoracarpan A** is a pterocarpan natural product isolated from the plant species *Sophora tomentosa*. Initially identified in 1990, its chemical structure, particularly its stereochemistry, has since been revised based on total synthesis efforts. This technical guide provides a comprehensive overview of the current knowledge on **Sophoracarpan A**, including its chemical structure, physicochemical properties, and the experimental protocols for its isolation and synthesis. Due to a lack of specific studies on its biological activity, this guide also discusses the known pharmacological properties of related pterocarpanes from the *Sophora* genus to highlight its potential therapeutic relevance.

## Chemical Structure and Physicochemical Properties

**Sophoracarpan A** belongs to the pterocarpan class of isoflavonoids, which are characterized by a tetracyclic ring system. The initial structural elucidation and a subsequent revision have led to a corrected understanding of its stereochemistry.

## Chemical Structure

The molecular formula of **Sophoracarpan A** is  $C_{17}H_{16}O_5$ . The originally proposed structure and the revised, now accepted, structure are presented below. The key difference lies in the relative stereochemistry at the chiral centers.

Originally Proposed Structure (1990): The initial structure was determined based on spectroscopic analysis of the isolated natural product.

Revised Structure (2015): The total synthesis of (-)-**Sophoracarpan A** led to a reassignment of its relative stereochemistry[1]. This revised structure is now considered the correct representation of the natural product.

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Sophoracarpan A** are not extensively available in the public domain. The table below summarizes the available information.

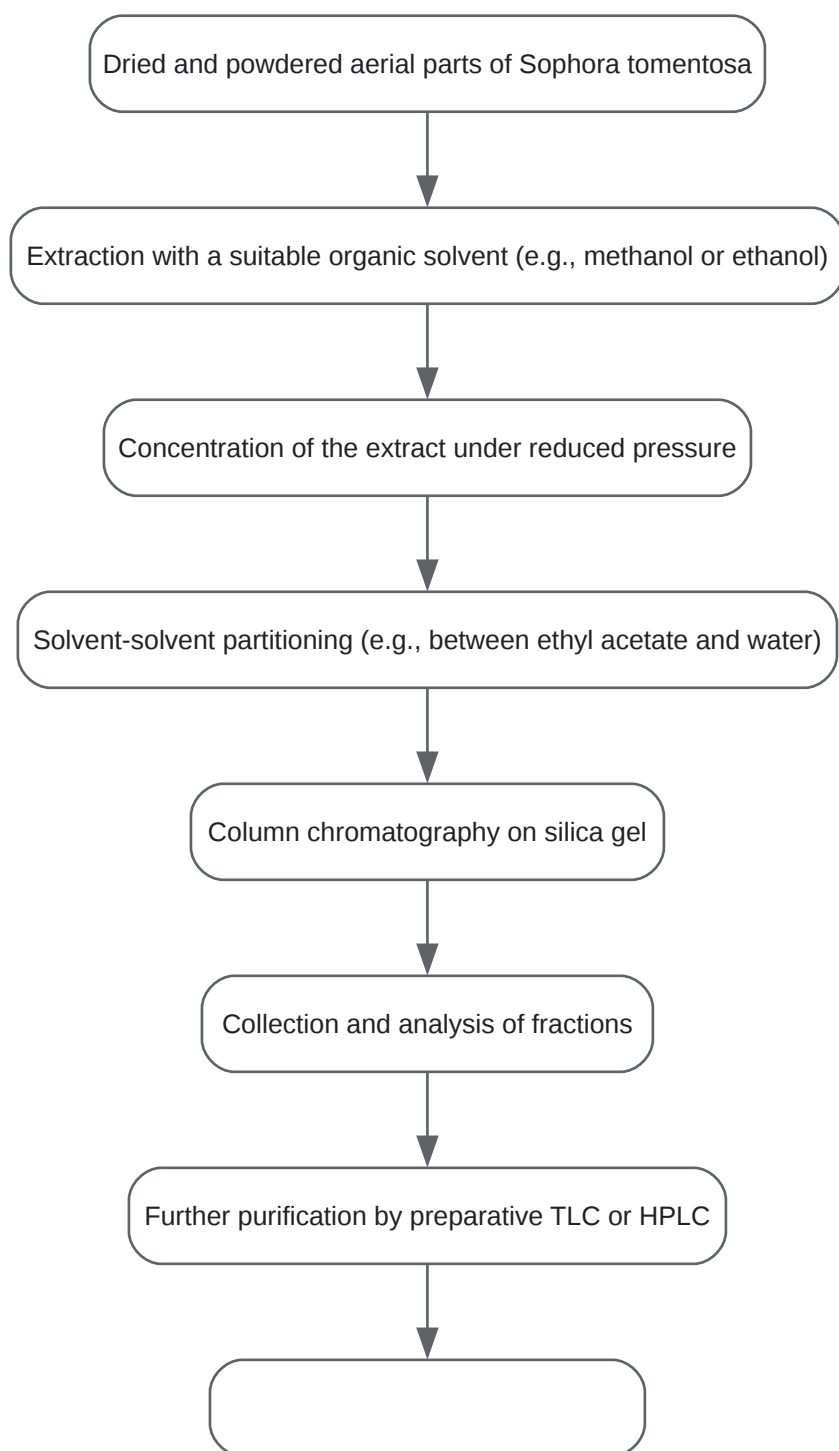
Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>16</sub> O <sub>5</sub>	Mass Spectrometry
Molecular Weight	300.31 g/mol	Calculated
Appearance	Not Reported	-
Melting Point	Not Reported	-
Optical Rotation	Not Reported	-
Solubility	Not Reported	-
UV-Vis λ <sub>max</sub>	Not Reported	-
IR (Infrared) ν <sub>max</sub>	Not Reported	-

Note: The lack of reported quantitative data highlights the need for further experimental characterization of this compound.

## Experimental Protocols

### Isolation of Sophoracarpan A from Sophora tomentosa\*\*

The following is a generalized workflow for the isolation of **Sophoracarpan A** based on the initial discovery.

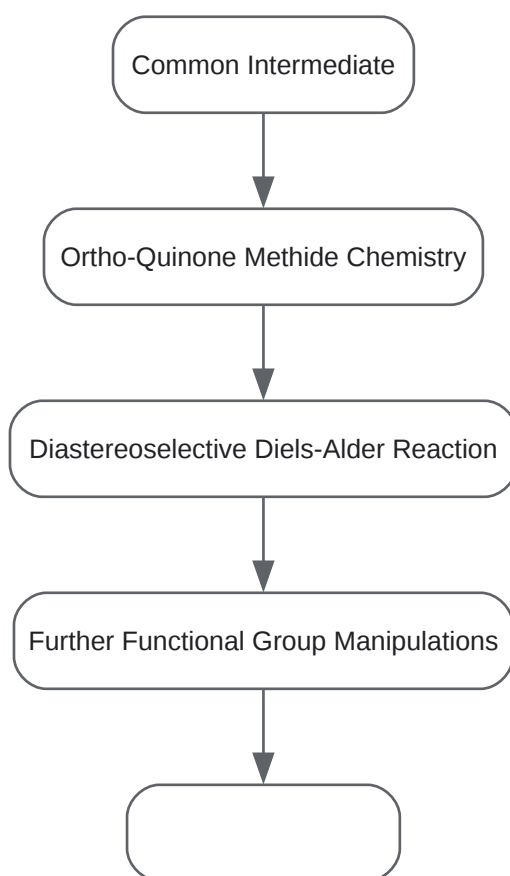


[Click to download full resolution via product page](#)

**Figure 1:** Generalized workflow for the isolation of **Sophoracarpan A**.

## Total Synthesis of (-)-Sophoracarpan A

The total synthesis of (-)-**Sophoracarpan A** was achieved from a common intermediate, which also served as a precursor for the synthesis of other pterocarpanes like (-)-medicarpin and (±)-kushecarpin A. The synthetic strategy involved key steps such as oxidative dearomatization and a diastereoselective Diels-Alder reaction[1]. A simplified representation of the synthetic logic is provided below.



[Click to download full resolution via product page](#)

**Figure 2:** Simplified logical flow of the total synthesis of (-)-**Sophoracarpan A**.

## Biological Activities and Potential Signaling Pathways

There is a significant lack of studies directly investigating the biological activities of **Sophoracarpan A**. However, pterocarpanes isolated from various *Sophora* species are known to possess a range of pharmacological properties. These activities provide a basis for predicting the potential therapeutic applications of **Sophoracarpan A**.

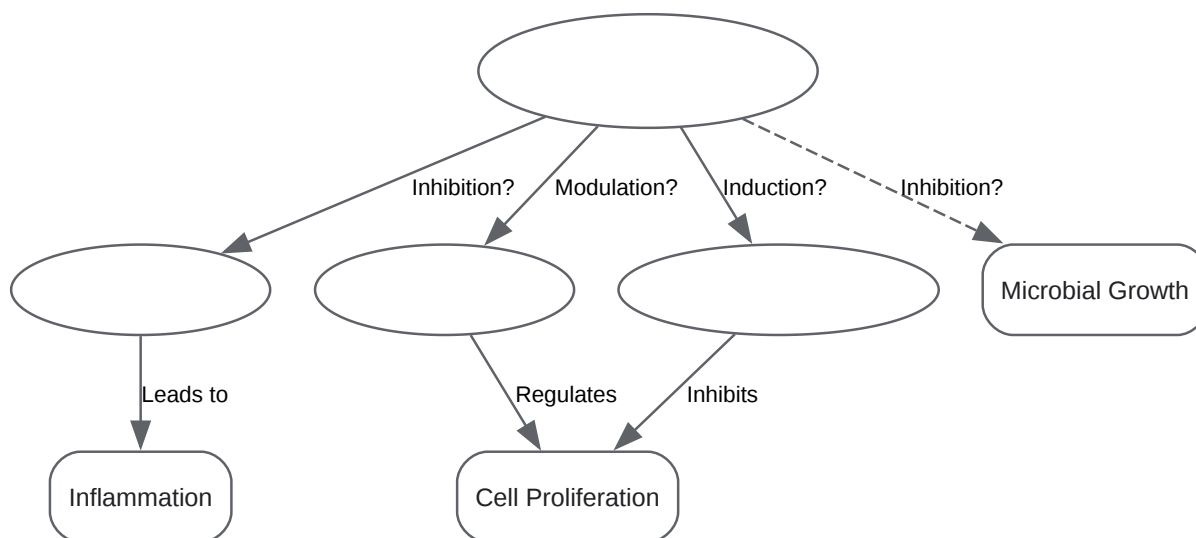
## Potential Biological Activities of Sophoracarpan A

Based on the activities of structurally related pterocarpan from Sophora, **Sophoracarpan A** may exhibit the following biological effects:

- **Antimicrobial Activity:** Many pterocarpan from Sophora species have demonstrated activity against a variety of bacteria and fungi.
- **Anti-inflammatory Activity:** Several isoflavonoids from Sophora have been shown to possess anti-inflammatory properties.
- **Anticancer Activity:** Some pterocarpan have been investigated for their cytotoxic effects against various cancer cell lines.

## Potential Signaling Pathway Involvement

The potential mechanisms of action of **Sophoracarpan A**, extrapolated from related compounds, could involve modulation of key cellular signaling pathways.



[Click to download full resolution via product page](#)

**Figure 3:** Postulated signaling pathways potentially modulated by **Sophoracarpan A**.

## Conclusion and Future Directions

**Sophoracarpan A** is a structurally interesting pterocarpan natural product. While its isolation and total synthesis have been reported, leading to a crucial revision of its stereochemistry, a significant gap exists in our understanding of its physicochemical properties and biological activities. Future research should focus on:

- Re-isolation and full characterization: A detailed study to determine the melting point, optical rotation, solubility, and comprehensive spectroscopic data of **Sophoracarpan A** is warranted.
- Biological screening: A broad-based biological screening of pure **Sophoracarpan A** is necessary to identify its potential therapeutic properties, including antimicrobial, anti-inflammatory, and anticancer activities.
- Mechanism of action studies: Should biological activity be confirmed, further studies to elucidate the underlying molecular mechanisms and signaling pathways would be crucial for its development as a potential therapeutic agent.

This technical guide provides a summary of the current, albeit limited, knowledge on **Sophoracarpan A** and aims to serve as a foundation for future research in this area.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sophoracarpan A: A Technical Guide on its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12309328#sophoracarpan-a-chemical-structure-and-properties\]](https://www.benchchem.com/product/b12309328#sophoracarpan-a-chemical-structure-and-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)